

Application Note: Quantitative Lipidomics Profiling of 13-Oxo-ODE using Deuterated Internal Standard

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Compound of Interest

Compound Name: 13-Oxo-ODE-d3

Cat. No.: B12369083

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Introduction

13-oxo-octadecadienoic acid (13-Oxo-ODE) is a bioactive lipid mediator derived from the oxidation of linoleic acid.[1] As a metabolite of 13-hydroxyoctadecadienoic acid (13-HODE), it is implicated in a variety of physiological and pathological processes, including cell proliferation and inflammation.[2][3] Notably, 13-Oxo-ODE has been identified as an endogenous ligand for the peroxisome proliferator-activated receptor-gamma (PPAR γ), a key regulator of lipid metabolism and inflammatory responses.[4] Accurate quantification of 13-Oxo-ODE in biological matrices is therefore crucial for understanding its role in health and disease, and for the development of novel therapeutics targeting lipid signaling pathways.

This application note details a robust and sensitive method for the quantitative analysis of 13-Oxo-ODE in biological samples using liquid chromatography-tandem mass spectrometry (LC-MS/MS) with a deuterated internal standard, **13-Oxo-ODE-d3**. The use of a stable isotope-labeled internal standard is essential for correcting analytical variability that can arise during sample preparation and analysis, ensuring high accuracy and precision.[5]

Principle of the Method

This method utilizes a stable isotope dilution LC-MS/MS approach for the accurate quantification of endogenous 13-Oxo-ODE. The deuterated internal standard, **13-Oxo-ODE-d3**, which contains three deuterium atoms, is spiked into the sample at the beginning of the extraction process. Since **13-Oxo-ODE-d3** is chemically identical to the endogenous analyte, it co-elutes during chromatographic separation and experiences similar ionization and fragmentation in the mass spectrometer. By measuring the ratio of the signal intensity of the endogenous analyte to that of the deuterated internal standard, accurate quantification can be achieved, compensating for any sample loss during preparation and variations in instrument response.

Applications

This analytical method is suitable for a wide range of research and drug development applications, including:

- **Biomarker Discovery:** Quantifying 13-Oxo-ODE levels in various disease states to identify potential diagnostic or prognostic biomarkers.
- **Pharmacodynamic Studies:** Assessing the effect of therapeutic interventions on the 13-Oxo-ODE signaling pathway.
- **Metabolic Profiling:** Investigating the role of 13-Oxo-ODE in lipid metabolism and related disorders.
- **Nutritional Science:** Evaluating the impact of dietary fats on the production of bioactive lipid mediators.

Quantitative Data Summary

The following table summarizes typical quantitative parameters for the analysis of 13-Oxo-ODE in biological samples. These values are provided as a general guideline and may vary depending on the specific sample matrix and instrumentation used.

Parameter	Value	Reference
Endogenous Concentration (Rat Plasma)	69.5 - 263.0 nmol/L	
Limit of Quantitation (LOQ)	9.7–35.9 nmol/L	
Linearity (Correlation Coefficient)	> 0.991	
Reproducibility (CV%)	< 18.5%	

Experimental Protocols

Sample Preparation: Lipid Extraction from Plasma/Serum

This protocol describes a liquid-liquid extraction procedure using methyl-tert-butyl ether (MTBE) for the efficient extraction of lipids from plasma or serum samples.

Materials:

- Plasma or serum samples
- **13-Oxo-ODE-d3** internal standard solution (concentration to be optimized based on expected endogenous levels)
- Ice-cold methanol (MeOH)
- Methyl-tert-butyl ether (MTBE)
- Ice-cold water
- Microcentrifuge tubes
- Vortex mixer
- Centrifuge capable of 14,000 x g and 4°C

- Nitrogen evaporator or centrifugal vacuum concentrator

Procedure:

- Thaw plasma/serum samples on ice.
- In a microcentrifuge tube, add 100 μ L of the plasma/serum sample.
- Spike the sample with an appropriate amount of **13-Oxo-ODE-d3** internal standard solution.
- Add 300 μ L of ice-cold methanol to the sample. Vortex for 30 seconds to precipitate proteins.
- Add 1 mL of MTBE. Vortex for 1 minute.
- Incubate the mixture for 30 minutes at 4°C with agitation.
- Add 250 μ L of ice-cold water to induce phase separation. Vortex for 1 minute.
- Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Carefully collect the upper organic phase, which contains the lipids, and transfer it to a new tube.
- Dry the extracted lipids under a gentle stream of nitrogen or using a centrifugal vacuum concentrator.
- Reconstitute the dried lipid extract in a suitable volume of the initial mobile phase for LC-MS/MS analysis.

LC-MS/MS Analysis

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system.
- Mass spectrometer (e.g., Triple Quadrupole) capable of Multiple Reaction Monitoring (MRM).

Chromatographic Conditions (Example):

- Column: C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 μ m)
- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Acetonitrile/Isopropanol (90:10, v/v) with 0.1% formic acid
- Flow Rate: 0.3 mL/min
- Injection Volume: 5 μ L
- Gradient: A linear gradient from 30% B to 100% B over 15 minutes, hold at 100% B for 5 minutes, and then re-equilibrate at 30% B for 5 minutes. (This is an example and should be optimized for your specific application).

Mass Spectrometry Conditions (Example):

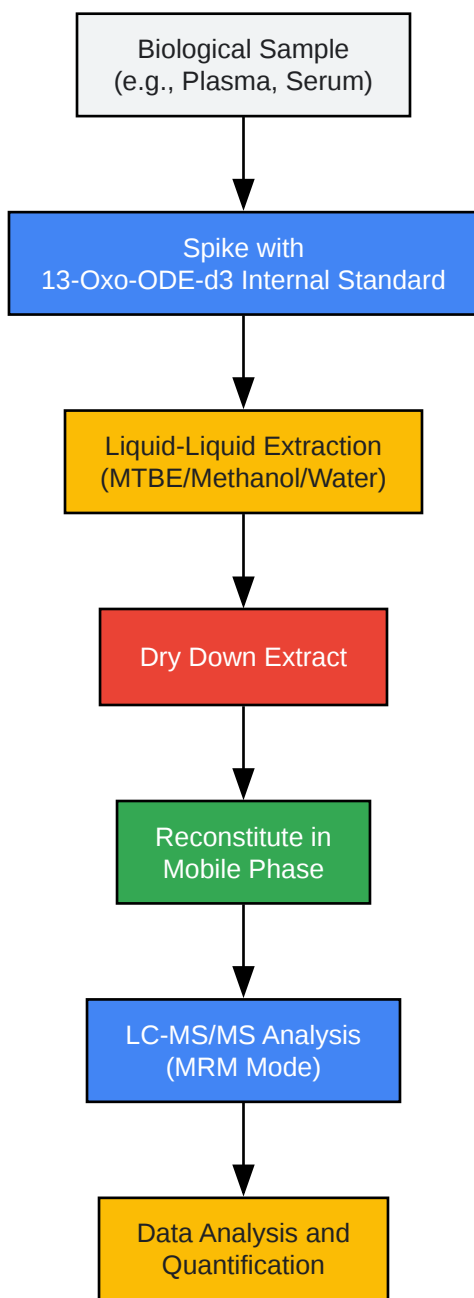
- Ionization Mode: Negative Electrospray Ionization (ESI-)
- MRM Transitions:
 - 13-Oxo-ODE: Precursor ion (m/z) 293.2 -> Product ion (m/z) 113.1
 - **13-Oxo-ODE-d3**: Precursor ion (m/z) 296.2 -> Product ion (m/z) 113.1 (or another suitable fragment)
- Collision Energy: Optimize for maximum signal intensity for each transition. A starting point of 10-20 eV can be used.
- Other Parameters: Optimize source parameters such as capillary voltage, gas flow, and temperature according to the instrument manufacturer's recommendations.

Data Analysis and Quantification

- Integrate the peak areas for the MRM transitions of both endogenous 13-Oxo-ODE and the internal standard **13-Oxo-ODE-d3**.
- Calculate the ratio of the peak area of 13-Oxo-ODE to the peak area of **13-Oxo-ODE-d3**.

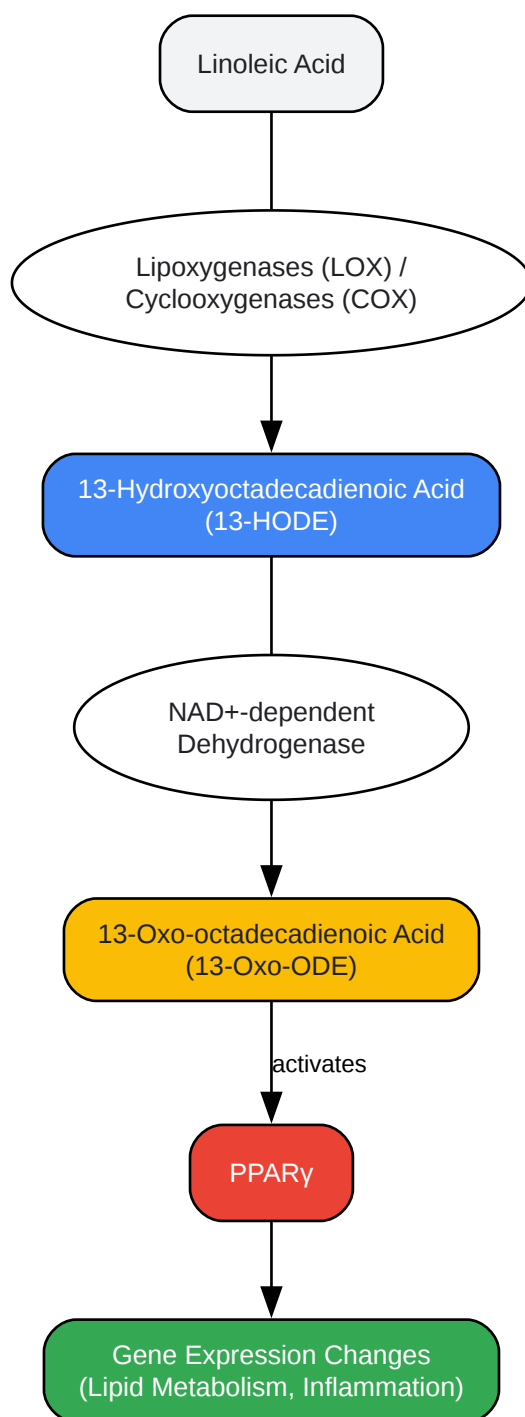
- Prepare a calibration curve using known concentrations of a non-deuterated 13-Oxo-ODE standard spiked with a fixed concentration of the **13-Oxo-ODE-d3** internal standard.
- Plot the peak area ratio against the concentration of the standard to generate a linear regression curve.
- Determine the concentration of 13-Oxo-ODE in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizations



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Caption: Experimental workflow for the quantitative analysis of 13-Oxo-ODE.



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Caption: Simplified signaling pathway of 13-Oxo-ODE biosynthesis and action.

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References

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